

Application Notes and Protocols: Preparation of FITC-GW3965 Stock Solution

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Compound of Interest

Compound Name: FITC-GW3965

Cat. No.: B10857997

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This document provides a detailed guide for the preparation of a stock solution of **FITC-GW3965**, a fluorescently-labeled synthetic agonist of the Liver X Receptor (LXR). Proper preparation of this stock solution is critical for ensuring the accuracy and reproducibility of experimental results.

Introduction

FITC-GW3965 is a valuable tool for studying the function and activity of LXR β .^{[1][2][3]} It is a derivative of the potent LXR agonist GW3965, which has been shown to play a significant role in the regulation of lipid metabolism, inflammation, and cholesterol homeostasis.^{[4][5][6]} The fluorescein isothiocyanate (FITC) label allows for the visualization and tracking of the compound in various experimental settings. This guide outlines the necessary steps for dissolving and storing **FITC-GW3965** to maintain its stability and efficacy.

Quantitative Data Summary

For accurate and consistent preparation of **FITC-GW3965** stock solutions, refer to the following quantitative data.

Property	Value	Source
Molecular Weight	997.16 g/mol	[7]
Appearance	Solid	[7]
Color	Light yellow to yellow	[7]
Solubility in DMSO	≥ 50 mg/mL (≥ 50.14 mM)	[1]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	[1][3]
Storage of Powder	-20°C for up to 3 years	[3]
Storage of Stock Solution	-80°C for up to 6 months; -20°C for up to 1 month (protect from light)	[1]

Experimental Protocol: FITC-GW3965 Stock Solution Preparation

This protocol details the step-by-step procedure for preparing a **FITC-GW3965** stock solution.

Materials:

- **FITC-GW3965** powder
- Anhydrous or newly opened Dimethyl sulfoxide (DMSO)
- Sterile, light-protected microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Pre-dissolution Preparation:

- Before opening, bring the vial of **FITC-GW3965** powder to room temperature to prevent condensation.
- Ensure that the DMSO used is anhydrous or from a freshly opened bottle, as hygroscopic DMSO can negatively impact solubility.[\[1\]](#)
- Calculating the Required Volume of DMSO:
 - To prepare a stock solution of a desired concentration, use the following formula: Volume of DMSO (mL) = [Mass of **FITC-GW3965** (mg) / Molecular Weight (g/mol)] / Desired Concentration (mol/L)
 - For example, to prepare 1 mL of a 10 mM stock solution from 1 mg of **FITC-GW3965**:
 - Volume of DMSO (mL) = [0.001 g / 997.16 g/mol] / 0.010 mol/L = 0.00010028 L = 0.1003 mL
- Dissolution:
 - Carefully add the calculated volume of DMSO to the vial containing the **FITC-GW3965** powder.
 - Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a short period) may assist in dissolution, but avoid excessive heat.
- Aliquoting and Storage:
 - Once fully dissolved, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile, light-protected microcentrifuge tubes.[\[3\]](#) This practice prevents degradation from repeated freeze-thaw cycles.[\[1\]](#)[\[3\]](#)
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[1\]](#)
 - Crucially, protect the stock solution from light at all times due to the photosensitivity of the FITC fluorophore.[\[1\]](#)

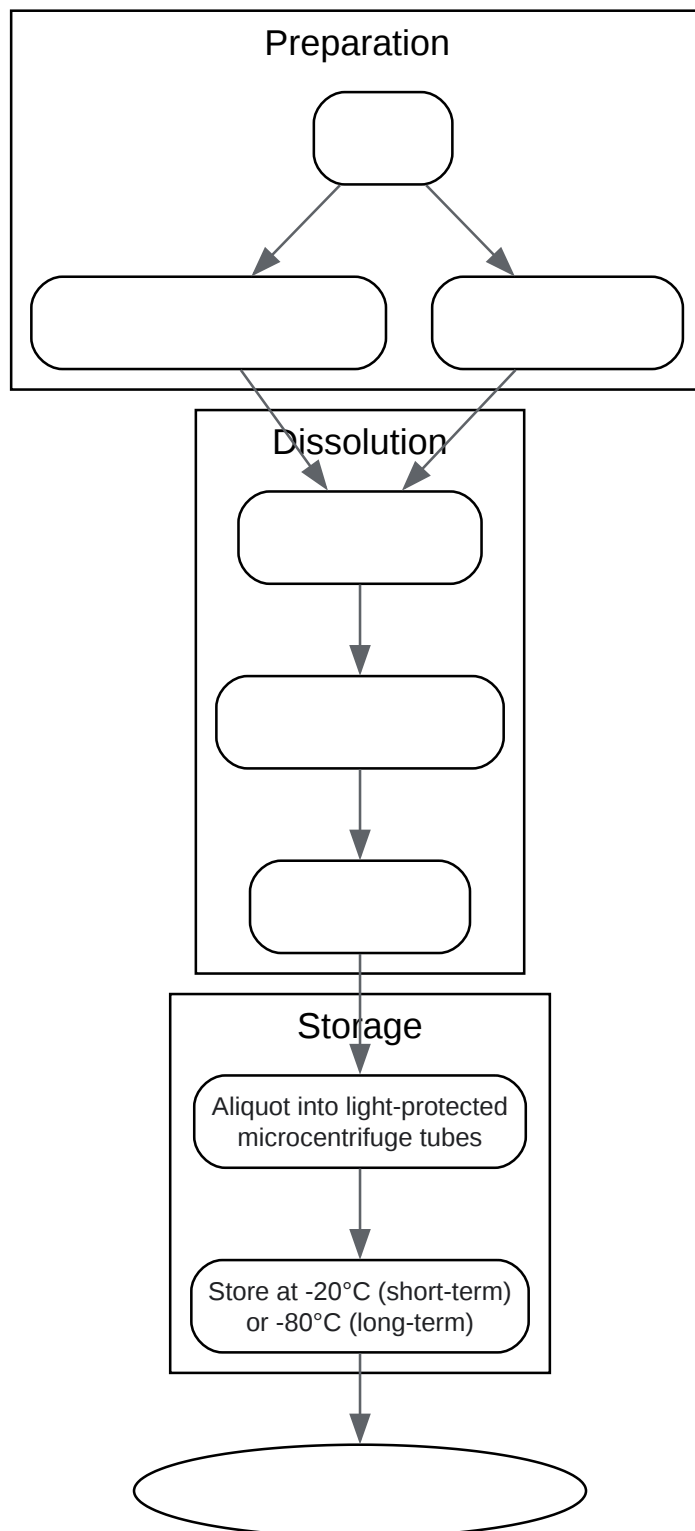
Note on Use in Cell Culture:

When diluting the DMSO stock solution for cell-based experiments, ensure the final concentration of DMSO in the culture medium does not exceed 0.1%.^[3] Higher concentrations of DMSO can have cytotoxic effects. It is advisable to run a vehicle control (medium with the same final concentration of DMSO) to assess any potential effects of the solvent on the cells.^[3]

Visualized Experimental Workflow and Signaling Pathway

The following diagrams illustrate the experimental workflow for stock solution preparation and the signaling pathway of GW3965.

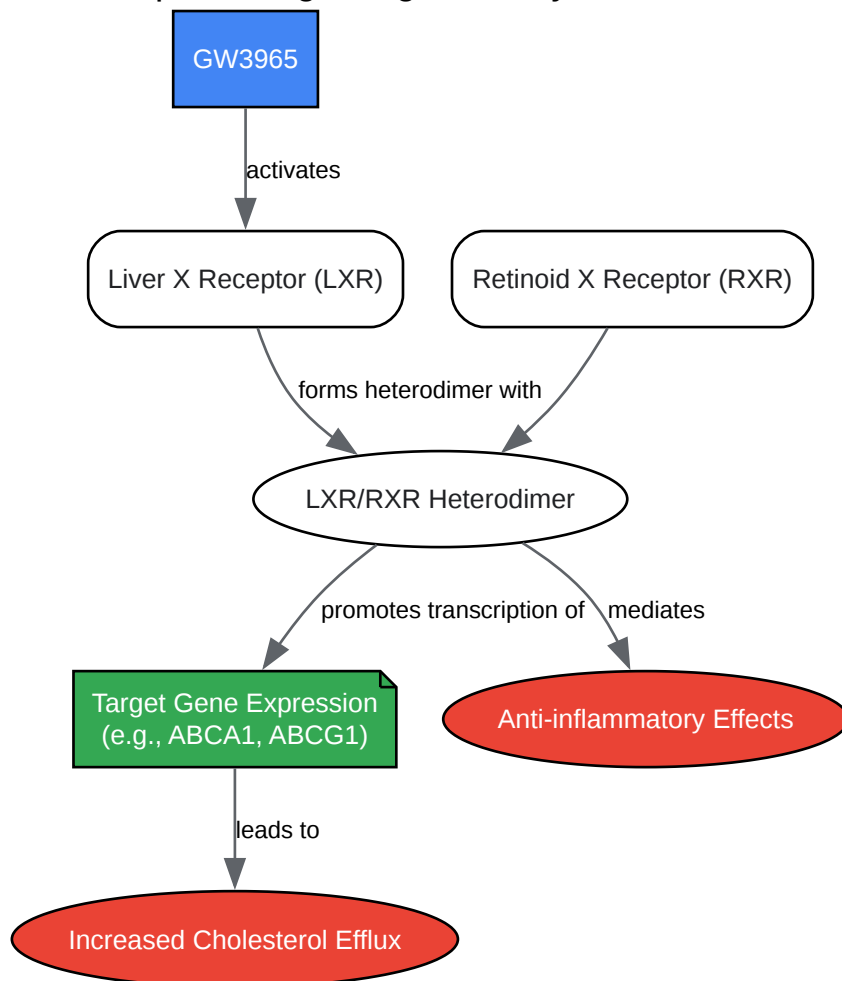
Experimental Workflow for FITC-GW3965 Stock Solution Preparation



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Caption: Workflow for **FITC-GW3965** stock solution preparation.

Simplified Signaling Pathway of GW3965



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